using (-)-alpha-Benidipine hydrochloride in laboratory settings

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Compound of Interest

Compound Name:	*(-)-alpha-Benidipine hydrochloride*
CAS No.:	*119065-62-2*
Cat. No.:	*B1650722*

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Application Note: Advanced Laboratory Profiling of (-)-α-Benidipine Hydrochloride

Executive Summary & Scientific Rationale

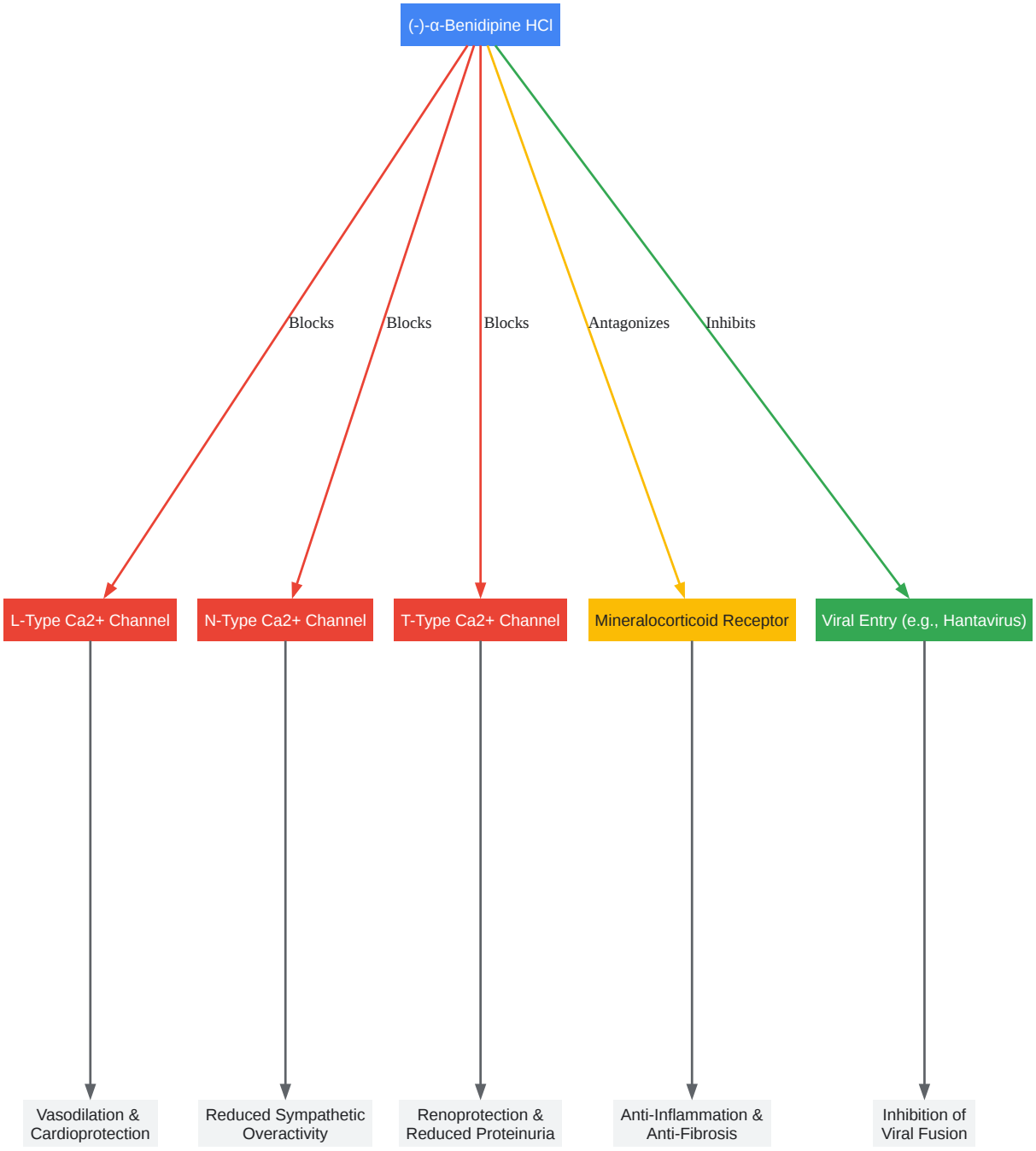
(-)-α-Benidipine hydrochloride is a highly potent, long-acting dihydropyridine calcium channel blocker (CCB). While classical CCBs (such as amlodipine) predominantly target L-type channels, benidipine is distinguished by its unique triple-blocking profile against L-, N-, and T-type voltage-gated calcium channels[1]. Beyond its canonical role in cardiovascular pharmacology, recent research has expanded its utility in laboratory settings, revealing its capacity to act as an antagonist of the mineralocorticoid receptor (MR)[2] and as a potent inhibitor of viral entry for pathogens such as Hantavirus[3]. This guide provides researchers with validated, step-by-step methodologies for handling, preparing, and deploying (-)-α-Benidipine hydrochloride in in vitro assays, ensuring robust and reproducible data.

Mechanistic Pathways & Target Profiling

Understanding the pleiotropic nature of benidipine is critical for experimental design. Its ability to block L-type channels provides vasodilation, while T-type and N-type blockade confer

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renoprotective and sympatholytic effects, respectively[4]. Furthermore, its off-target antagonism of the mineralocorticoid receptor suppresses aldosterone-induced tissue damage[2].



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Caption: Pleiotropic signaling blockade and downstream effects of (-)-α-Benidipine hydrochloride.

Physicochemical Properties & Reagent Preparation

To ensure experimental integrity, researchers must account for the specific chemical properties of the pure (-)-α enantiomer[5].

Property	Specification
Chemical Name	(-)-α-Benidipine Hydrochloride
CAS Number	129262-07-3[5]
Molecular Formula	C28H32ClN3O6[5]
Molecular Weight	542.02 g/mol [5]
Solubility	Soluble in DMSO (≥ 25 mg/mL) or Ethanol. Insoluble in water.
Storage (Solid)	-20°C, desiccated, protected from light.

Preparation of 10 mM Master Stock:

- Weighing: Weigh 5.42 mg of (-)-α-Benidipine hydrochloride.
- Dissolution: Dissolve in 1.0 mL of anhydrous, sterile DMSO.
- Causality & Best Practice: Dihydropyridines are highly photosensitive. Photo-oxidation of the dihydropyridine ring rapidly degrades the compound into an inactive pyridine derivative. Action: Perform all reconstitutions under low-light conditions and store the resulting stock in amber glass vials.
- Aliquot & Storage: Aliquot into 20 µL volumes to prevent repeated freeze-thaw cycles. Store at -80°C for up to 6 months.

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Experimental Protocols

Protocol A: Whole-Cell Patch-Clamp Electrophysiology (Calcium Channel Profiling)

Objective: To quantify the inhibitory concentration (IC50) of benidipine on recombinant L-, N-, or T-type calcium channels expressed in HEK293T cells. Self-Validating System: Always include a time-matched vehicle control (0.1% DMSO) to account for natural current "run-down" during prolonged whole-cell recordings.

Step-by-Step Methodology:

- Cell Preparation: Seed HEK293T cells stably expressing the desired CaV subunit on glass coverslips. Allow 24-48 hours for recovery and optimal membrane expression.
- Solution Exchange:
  - Internal Solution: Use a CsCl-based internal solution to block outward potassium currents that could contaminate the recording.
  - External Solution: Replace physiological Ca2+ with 10 mM Ba2+. Causality: Barium permeates voltage-gated calcium channels more efficiently than calcium and prevents calcium-dependent inactivation (CDI). This yields larger, more stable inward currents, allowing for precise pharmacological quantification.
- Compound Perfusion: Dilute the 10 mM benidipine stock to working concentrations (e.g., 10 nM to 10 µM) in the external Ba2+ solution. Ensure the final DMSO concentration remains constant (≤0.1%) across all dilutions.
- Recording: Achieve whole-cell configuration. Apply a depolarizing voltage step (e.g., -80 mV to +10 mV for L-type channels). Perfuse benidipine continuously for 3-5 minutes until steady-state block is achieved.

Protocol B: In Vitro Viral Entry Inhibition Assay (Hantavirus Model)

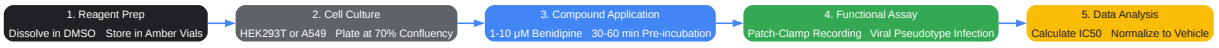
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Objective: To evaluate the efficacy of benidipine as a host-directed antiviral agent blocking viral fusion[3].

Step-by-Step Methodology:

- Cell Seeding: Plate A549 (human lung epithelial) cells in a 96-well plate at 1.5 x 10^4 cells/well. Incubate overnight at 37°C.
- Pre-incubation: Treat cells with 10 μM benidipine hydrochloride 1 hour prior to infection. Causality: Pre-loading the cells blocks membrane-bound calcium channels, depleting the transient intracellular calcium spikes required for the endosomal fusion of the viral envelope[3].
- Infection: Inoculate cells with pseudotyped vesicular stomatitis virus (VSV) harboring hantavirus glycoproteins (Gn/Gc) at a Multiplicity of Infection (MOI) of 0.5.
- Readout: 24 hours post-infection, lyse cells and measure luciferase or GFP reporter activity. Normalize relative light units (RLU) to the vehicle control.

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Caption: Standardized laboratory workflow for (-)-α-Benidipine hydrochloride assays.

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Quantitative Data & Expected Outcomes

When executing the above protocols, researchers should expect dose-dependent inhibition. The following table summarizes typical experimental parameters and expected inhibitory profiles based on literature[1],[2],[3].

Target / Assay	Typical Working Concentration	Expected Outcome / IC50	Cellular Model
L-Type Ca2+ Channels	10 nM - 1 μM	High affinity block (IC50 ~ 10-50 nM)	HEK293T (CaV1.2)
T-Type Ca2+ Channels	100 nM - 5 μM	Moderate affinity block (IC50 ~ 1-3 μM)	HEK293T (CaV3.1)
Mineralocorticoid Receptor	1 μM - 10 μM	Antagonism of Ser810Leu mutant MR	Reporter Cell Lines
Hantavirus Entry	5 μM - 15 μM	>50% reduction in viral entry	A549 Cells

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